

## Commercial Availability and Applications of 1-Azidooctane: A Technical Guide for Researchers

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Introduction: **1-Azidooctane**, also known as octyl azide, is a valuable chemical reagent for researchers, scientists, and drug development professionals. Its primary utility lies in its terminal azide group, which can readily participate in bioorthogonal "click chemistry" reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC). This allows for the specific and efficient labeling of biomolecules, making it a powerful tool in chemical biology and drug discovery. This guide provides an in-depth overview of the commercial availability of **1-Azidooctane**, its key applications, and detailed experimental protocols for its use.

## **Commercial Suppliers and Product Specifications**

**1-Azidooctane** is commercially available from several chemical suppliers. The table below summarizes the offerings from prominent vendors, based on publicly available information. For bulk quantities and specific pricing, it is recommended to request a quote directly from the suppliers.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Quantitie s
AChemBlo ck	1- Azidooctan e	7438-05-3	C8H17N3	155.24	≥95%	Inquire for details
BLD Pharm	1- Azidooctan e	7438-05-3	C8H17N3	155.24	Inquire for details	Inquire for details
MedChem Express	Octyl azide	7438-05-3	С8Н17N3	155.24	>98%	10 mM in DMSO (1 mL), 1 mg, 5 mg

Note: Purity levels and available quantities are subject to change and may vary between batches. Always refer to the supplier's certificate of analysis for the most accurate information.

## **Experimental Protocols**

The primary application of **1-Azidooctane** is in copper(I)-catalyzed click chemistry reactions for the labeling of alkyne-containing molecules. Below is a general protocol for the metabolic labeling of lipids in cultured cells using **1-Azidooctane** as a chemical reporter, followed by fluorescent detection.

## Protocol: Metabolic Labeling of Cellular Lipids with 1-Azidooctane and Visualization via Click Chemistry

Materials:

#### 1-Azidooctane

- Alkyne-modified fluorescent dye (e.g., an alkyne-functionalized BODIPY or Alexa Fluor dye)
- Mammalian cell line of interest



- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- · Click chemistry reaction buffer:
  - Copper(II) sulfate (CuSO<sub>4</sub>)
  - Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
  - Sodium ascorbate
- Fluorescence microscope

#### Methodology:

- Metabolic Labeling:
  - Culture cells to the desired confluency in a suitable format (e.g., glass-bottom dishes for microscopy).
  - Prepare a stock solution of 1-Azidooctane in a suitable solvent (e.g., DMSO or ethanol).
  - Dilute the 1-Azidooctane stock solution in complete cell culture medium to a final working concentration (typically in the range of 25-100 μM, but should be optimized for the specific cell line and experimental goals).
  - Remove the old medium from the cells and replace it with the medium containing 1-Azidooctane.
  - Incubate the cells for a desired period (e.g., 4-24 hours) to allow for the metabolic incorporation of the azido-fatty acid into cellular lipids.
- Cell Fixation and Permeabilization:



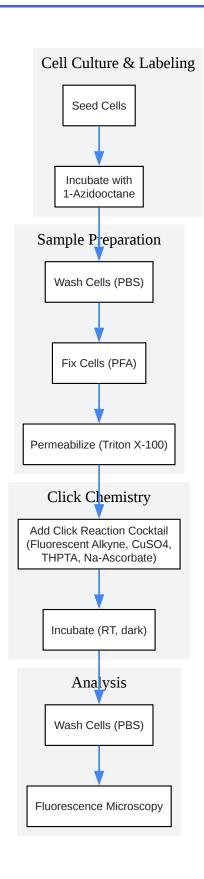
- Wash the cells three times with PBS to remove any unincorporated **1-Azidooctane**.
- Fix the cells by incubating with the fixative solution for 15-20 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilize the cells by incubating with the permeabilization buffer for 10-15 minutes at room temperature.
- Wash the cells three times with PBS.
- Click Chemistry Reaction:
  - Prepare the click chemistry reaction cocktail immediately before use. In a microcentrifuge tube, mix the following in order:
    - PBS
    - Alkyne-modified fluorescent dye (final concentration typically 1-10 μM)
    - Copper(II) sulfate (final concentration typically 100-200 μM)
    - THPTA (final concentration typically 500 μM 1 mM)
  - Vortex the solution briefly.
  - Add sodium ascorbate (freshly prepared, final concentration typically 2.5-5 mM) to initiate the reaction. Vortex immediately.
  - Add the click reaction cocktail to the fixed and permeabilized cells.
  - Incubate for 30-60 minutes at room temperature, protected from light.
- Washing and Imaging:
  - Wash the cells three times with PBS.
  - (Optional) Counterstain the nuclei with a suitable dye (e.g., DAPI).



• Image the cells using a fluorescence microscope with the appropriate filter sets for the chosen fluorescent dye.

# Visualizations Experimental Workflow for Metabolic Labeling



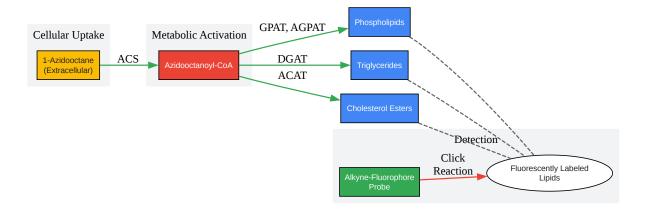


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Caption: Workflow for metabolic labeling of lipids with **1-Azidooctane**.



### **Conceptual Pathway: Tracing Lipid Metabolism**



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Caption: Conceptual pathway of **1-Azidooctane** in lipid metabolism studies.

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